

# physical and chemical properties of anhydrous cobalt dibenzoate

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## Compound of Interest

Compound Name: Cobalt dibenzoate

Cat. No.: B1582770

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## An In-depth Technical Guide to Anhydrous Cobalt Dibenzoate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Anhydrous **cobalt dibenzoate**, an organometallic compound, has garnered interest within various chemical and biomedical research fields. Its potential applications span from catalysis to materials science and, more broadly, the study of cobalt-containing compounds in biological systems. This technical guide provides a comprehensive overview of the physical and chemical properties of anhydrous **cobalt dibenzoate**, detailed experimental protocols for its synthesis and characterization, and a summary of its known biological context. The information is intended to serve as a foundational resource for researchers and professionals in drug development and related scientific disciplines.

### Physical and Chemical Properties

Anhydrous **cobalt dibenzoate** is a coordination complex consisting of a central cobalt(II) ion coordinated to two benzoate ligands. Its properties are summarized in the tables below.

### Chemical Identity

Identifier	Value
IUPAC Name	cobalt(2+);dibenzoate[1]
Synonyms	Cobalt(II) benzoate, Cobaltous benzoate, Cobalt dibenzoate[2]
CAS Number	932-69-4
Molecular Formula	C <sub>14</sub> H <sub>10</sub> CoO <sub>4</sub> [3]
Molecular Weight	301.16 g/mol [3]
InChI Key	GAYAMOAYBXKUII-UHFFFAOYSA-L[1]

## Physical Properties

Property	Value
Appearance	Gray crystalline solid
Melting Point	114-116 °C
Solubility	Insoluble in water
Sensitivity	Hygroscopic

## Experimental Protocols

### Synthesis of Anhydrous Cobalt Dibenzoate

A common method for the synthesis of anhydrous **cobalt dibenzoate** involves the reaction of a cobalt(II) salt with benzoic acid. The following protocol is a detailed procedure based on established methods for the synthesis of similar metal carboxylates.

Materials:

- Cobalt(II) carbonate (CoCO<sub>3</sub>)
- Benzoic acid (C<sub>7</sub>H<sub>6</sub>O<sub>2</sub>)
- Deionized water

- Ethanol
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Büchner funnel and filter paper
- Vacuum flask
- Drying oven
- Desiccator

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar, add 5.0 g of cobalt(II) carbonate.
- **Addition of Reactants:** To the flask, add 10.3 g of benzoic acid and 100 mL of deionized water.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to boiling using a heating mantle. Maintain a gentle reflux for 2 hours with continuous stirring. The color of the solution should change, indicating the formation of the cobalt benzoate complex.
- **Isolation of Hydrated Product:** After the reflux period, allow the mixture to cool to room temperature. The hydrated **cobalt dibenzoate** will precipitate out of the solution.
- **Filtration and Washing:** Collect the precipitate by vacuum filtration using a Büchner funnel. Wash the solid with two 20 mL portions of cold deionized water, followed by one 20 mL portion of ethanol to aid in drying.
- **Dehydration:** Transfer the filtered solid to a shallow evaporating dish and place it in a drying oven set to 120 °C. Dry the product for 4-6 hours, or until a constant weight is achieved, to ensure the complete removal of water and formation of the anhydrous **cobalt dibenzoate**.

- Storage: Once cooled to room temperature in a desiccator, store the resulting gray crystalline powder in a tightly sealed container to prevent rehydration, as the compound is hygroscopic.

## Characterization Protocols

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC):

Thermal analysis of anhydrous **cobalt dibenzoate** is crucial to determine its thermal stability and decomposition profile. While specific data for the anhydrous form is not readily available in the literature, the following protocol outlines the standard procedure for such an analysis, with expected results based on similar cobalt carboxylates.

Instrumentation:

- Simultaneous Thermal Analyzer (TGA/DSC)

Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of anhydrous **cobalt dibenzoate** into an alumina or platinum crucible.
- TGA/DSC Program:
  - Heat the sample from room temperature to 600 °C at a heating rate of 10 °C/min.
  - Use an inert atmosphere, such as nitrogen or argon, with a flow rate of 50 mL/min to prevent oxidation.
- Data Analysis:
  - TGA: The TGA curve will show weight loss as a function of temperature. The decomposition of anhydrous **cobalt dibenzoate** is expected to occur in one or more steps, likely beginning above its melting point. The final residue at 600 °C under an inert atmosphere would be cobalt oxides or metallic cobalt.<sup>[4][5]</sup>
  - DSC: The DSC curve will indicate endothermic and exothermic events. An endotherm corresponding to the melting point should be observed around 114-116 °C. Subsequent

exothermic peaks would correspond to the decomposition of the organic benzoate ligands.

#### Fourier-Transform Infrared (FTIR) Spectroscopy:

FTIR spectroscopy is used to identify the functional groups present in the molecule and confirm the coordination of the benzoate ligand to the cobalt ion.

##### Procedure:

- **Sample Preparation:** Prepare a KBr pellet by mixing a small amount of anhydrous **cobalt dibenzoate** with dry potassium bromide and pressing it into a transparent disk.
- **Data Acquisition:** Record the FTIR spectrum over the range of 4000-400  $\text{cm}^{-1}$ .
- **Expected Spectra:** The spectrum should show the absence of the broad O-H stretch from water (around 3400  $\text{cm}^{-1}$ ). Characteristic peaks for the coordinated benzoate ligand would include the asymmetric and symmetric  $\text{COO}^-$  stretching vibrations.[\[6\]](#)

#### UV-Visible (UV-Vis) Spectroscopy:

UV-Vis spectroscopy provides information about the electronic transitions within the d-orbitals of the cobalt(II) ion.

##### Procedure:

- **Sample Preparation:** Prepare a dilute solution of anhydrous **cobalt dibenzoate** in a suitable non-coordinating solvent.
- **Data Acquisition:** Record the UV-Vis spectrum over a range of 200-800 nm.
- **Expected Spectra:** The spectrum is expected to show absorption bands in the visible region characteristic of d-d transitions for an octahedral or tetrahedral  $\text{Co(II)}$  complex.[\[6\]](#)

## Biological Context and Applications in Drug Development

While specific studies on the biological activity of anhydrous **cobalt dibenzoate** are limited, the broader context of cobalt compounds provides insight into its potential roles and toxicological considerations.

## General Biological Effects of Cobalt

Cobalt is an essential trace element, being a core component of vitamin B12. However, at higher concentrations, cobalt ions can be toxic. The toxicity of cobalt is often linked to its ability to mimic hypoxia by stabilizing the hypoxia-inducible factor (HIF-1 $\alpha$ ).<sup>[7]</sup> This can lead to the upregulation of genes involved in processes such as erythropoiesis and angiogenesis.<sup>[8]</sup> Cobalt compounds have been shown to be cytotoxic and genotoxic in various cell lines, with soluble cobalt compounds generally exhibiting higher genotoxicity.<sup>[9]</sup><sup>[10]</sup> The cytotoxicity of cobalt chloride has been demonstrated in brain cell lines, with neurons showing greater vulnerability than astrocytes.<sup>[11]</sup>

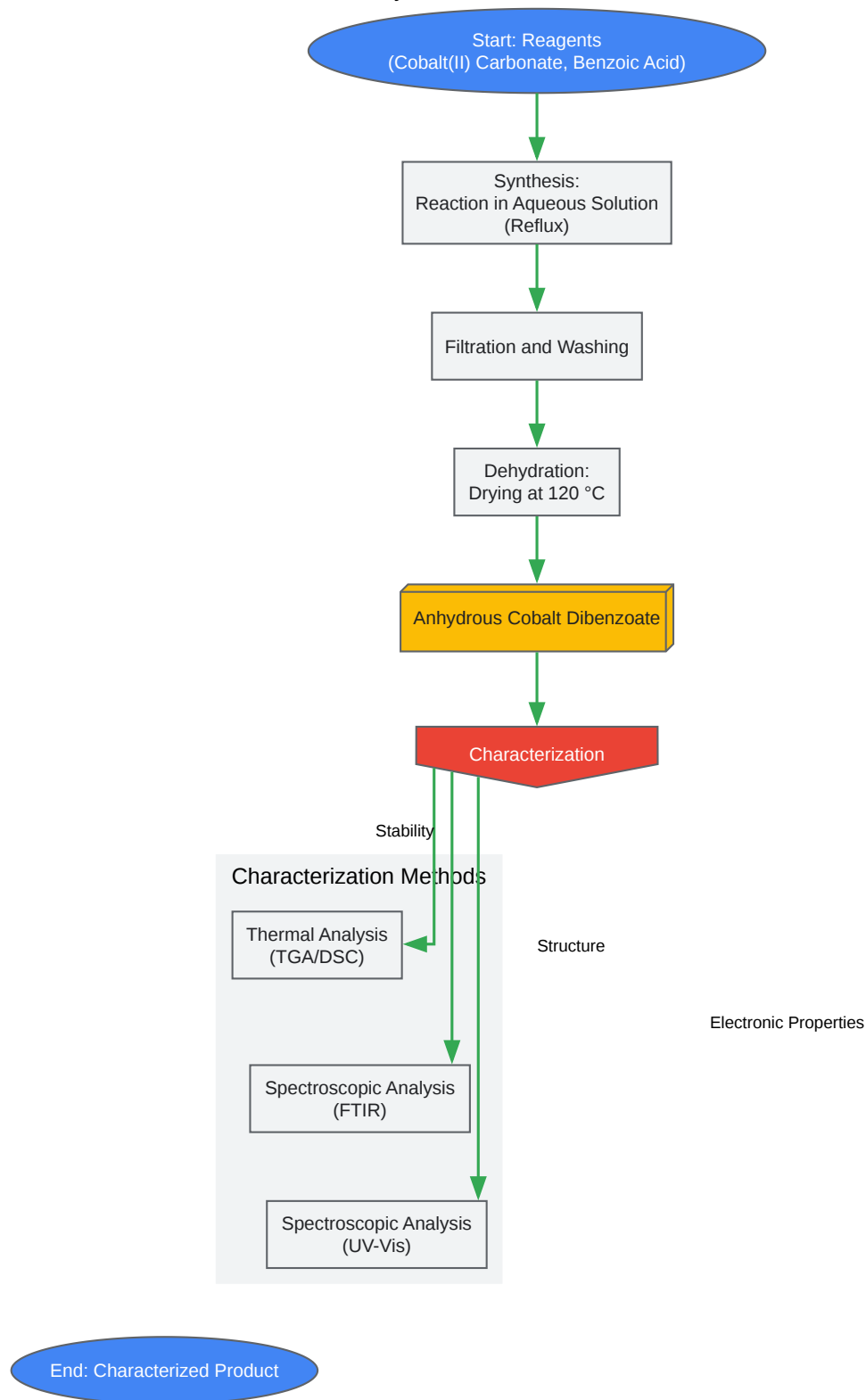
## Cobalt Complexes in Drug Development

Cobalt complexes have been investigated for a range of therapeutic applications. The ability of cobalt to exist in different oxidation states and coordination geometries makes it a versatile metal for designing therapeutic agents. Some cobalt complexes have shown potential as anticancer, antiviral, and antibacterial agents. The mechanism of action is often related to the generation of reactive oxygen species, DNA interaction, or the inhibition of specific enzymes.<sup>[12]</sup> Furthermore, cobalt complexes are being explored as drug delivery vehicles, where the cobalt center can be designed to release a bioactive ligand under specific physiological conditions, such as the hypoxic environment of tumors.<sup>[12]</sup>

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and characterization of anhydrous **cobalt dibenzoate**.

## Workflow for Anhydrous Cobalt Dibenzoate

[Click to download full resolution via product page](#)Caption: Synthesis and Characterization Workflow for Anhydrous **Cobalt Dibenzoate**.

## Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties of anhydrous **cobalt dibenzoate**, along with protocols for its synthesis and characterization. While specific biological data for this compound is sparse, the known effects of cobalt ions and the broader applications of cobalt complexes in medicine suggest potential areas for future research. The information presented herein is intended to be a valuable resource for scientists and researchers working with this compound and in the broader field of medicinal inorganic chemistry. Further investigation into the specific biological activities and potential therapeutic applications of anhydrous **cobalt dibenzoate** is warranted.

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